

Proper Disposal Procedures for Methanol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Pseudane V

CAS No.: 109072-26-6

Cat. No.: B6242490

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Disclaimer: The substance "**Pseudane V**" is not a recognized chemical compound based on available safety and chemical databases. To provide a comprehensive and actionable guide in the requested format, this document outlines the proper disposal procedures for Methanol, a common laboratory solvent with well-established safety protocols. Researchers, scientists, and drug development professionals should always consult the specific Safety Data Sheet (SDS) for any chemical they are handling and adhere to their institution's and local authorities' hazardous waste disposal regulations.

This guide provides essential safety and logistical information for the proper disposal of Methanol, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Key Safety and Handling Information

Methanol is a highly flammable and toxic liquid that poses significant health risks if not handled properly.[1][2] It is toxic if swallowed, inhaled, or in contact with skin and can cause damage to organs, particularly the optic nerve, central nervous system, kidneys, and liver.[1][3] Always wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, when handling methanol.[4] All work with methanol should be conducted in a well-ventilated area or a chemical fume hood.[4][5]

Quantitative Data for Methanol

The following table summarizes key quantitative data for Methanol, extracted from safety data sheets.

Property	Value
Molecular Formula	CH ₄ O
Molecular Weight	32.04 g/mol
Boiling Point	64.7 °C / 148.5 °F @ 760 mmHg[5]
Melting Point	-98 °C / -144.4 °F[5]
Flash Point	9.7 °C / 49.5 °F[5]
Vapor Pressure	128 hPa @ 20 °C[5]
Specific Gravity	0.791[5]
Upper Explosion Limit	31.00 vol %[5]
Lower Explosion Limit	6.0 vol %[5]

Methanol Disposal Protocol

Disposal of methanol must be handled with care to prevent environmental contamination and ensure safety. It is classified as a hazardous waste.[6] The following protocol outlines the step-by-step procedure for the safe disposal of methanol waste in a laboratory setting.

Step 1: Waste Collection and Segregation

- **Designated Waste Container:** Use a dedicated, properly labeled hazardous waste container for methanol waste.[4] The container must be compatible with methanol and have a secure, tight-fitting lid.
- **Labeling:** Clearly label the container with "Hazardous Waste," "Methanol," and the associated hazard symbols (e.g., flammable, toxic).[6]

- Segregation: Do not mix methanol waste with other chemical wastes, especially incompatible materials like strong oxidizing agents, to prevent hazardous reactions.[\[6\]](#)

Step 2: Storage of Methanol Waste

- Secure Storage: Store the methanol waste container in a designated hazardous waste accumulation area.[\[6\]](#)
- Ventilation and Ignition Sources: The storage area must be well-ventilated and away from any sources of ignition, such as heat, sparks, or open flames.[\[5\]](#)[\[6\]](#)
- Secondary Containment: It is best practice to store the waste container in secondary containment to prevent spills.

Step 3: Arranging for Disposal

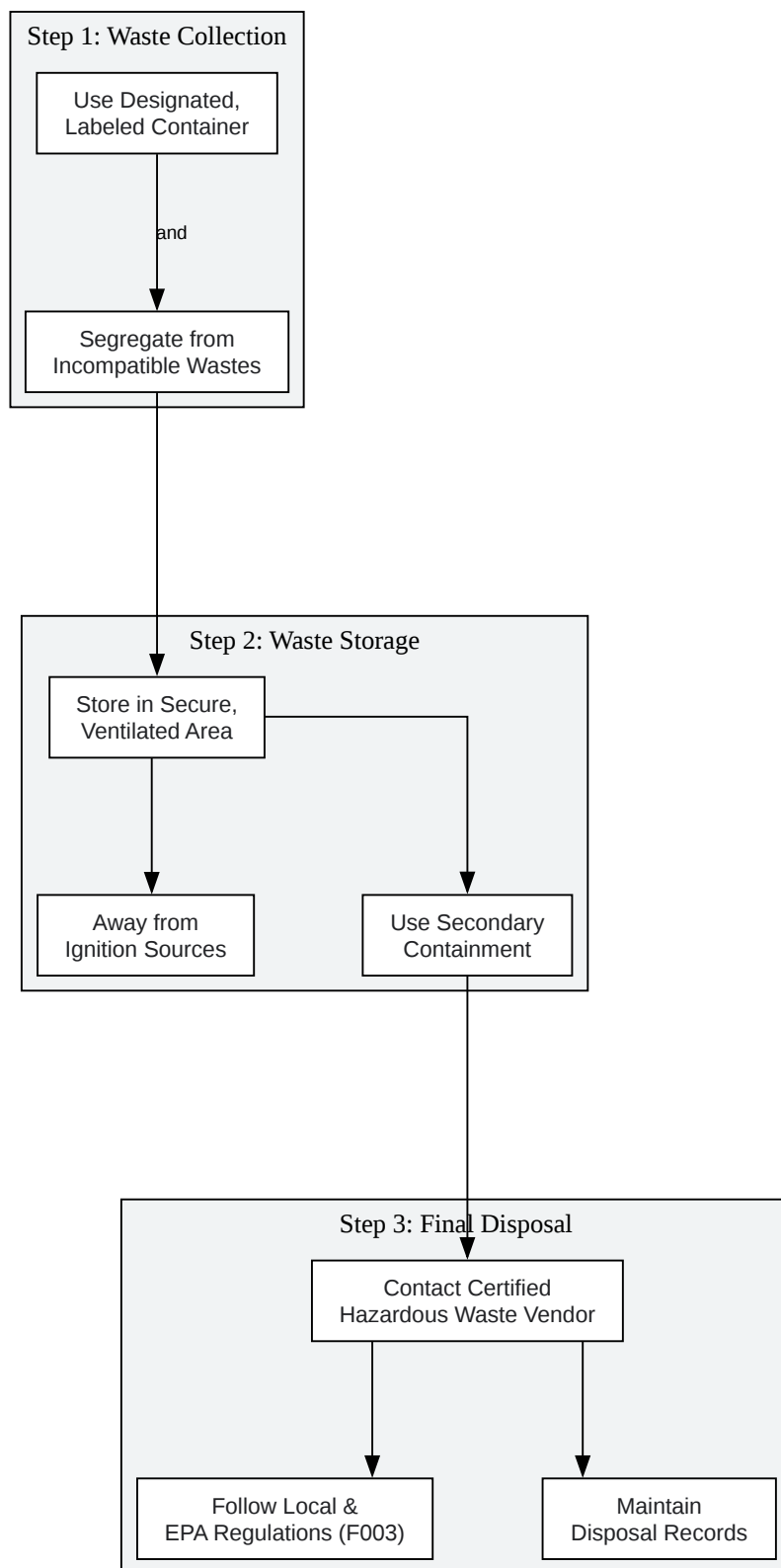
- Professional Disposal Service: Methanol waste must be disposed of through a certified hazardous waste disposal company.[\[6\]](#)[\[7\]](#) Do not pour methanol down the drain.[\[7\]](#)[\[8\]](#)
- Consult Local Regulations: Always adhere to your local, state, and federal regulations regarding hazardous waste disposal.[\[7\]](#)[\[9\]](#) The EPA hazardous waste code for methanol is F003.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Documentation: Maintain accurate records of the amount of methanol waste generated and disposed of, in accordance with your institution's policies and regulatory requirements.

Spill and Emergency Procedures

- Small Spills (<1 L): If you are trained and have the appropriate PPE, confine the spill with absorbent material. Double bag the spill waste, label it, and dispose of it as hazardous waste.[\[4\]](#)
- Large Spills (>1 L): Evacuate the area immediately. Keep others from entering the contaminated area and call your institution's emergency services and environmental health and safety department for assistance.[\[4\]](#)

Methanol Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of methanol waste.



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Caption: Workflow for the safe disposal of methanol waste.

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